

# Quantitative Half-Life Data of Picoxystrobin

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## Compound Focus: Picoxystrobin

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The table below summarizes the dissipation half-life of **picoxystrobin** in different crops and soil, as found in the available research.

Matrix	Location / Conditions	Half-Life (Days)	Source
Oriental Melon	Plastic House (Site 1)	3.4	[1]
Oriental Melon	Plastic House (Site 2)	3.7	[1]
Peanut Seedlings	Field (Multiple Provinces, China)	2.1 - 2.8	[2]
Soil	Field (with Peanuts, China)	1.5 - 8.6	[2]

These studies demonstrate that **picoxystrobin** dissipates relatively rapidly in plants, with half-lives typically under 4 days. The half-life in soil can vary more widely, likely due to differences in local climate, soil texture, and microbial activity [2].

## Detailed Experimental Protocols

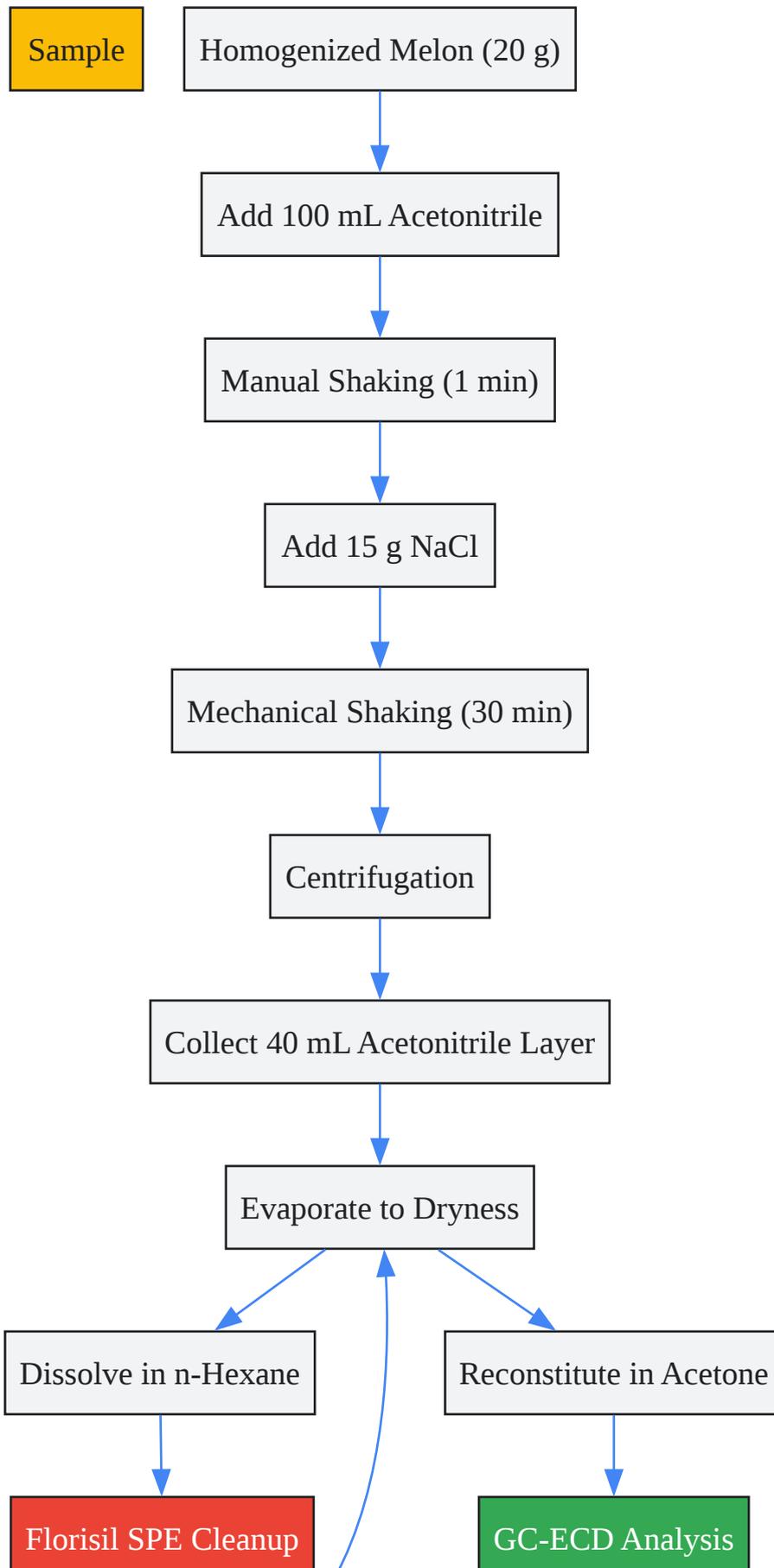
The following are the key experimental methods used in the studies to determine the half-life data presented above.

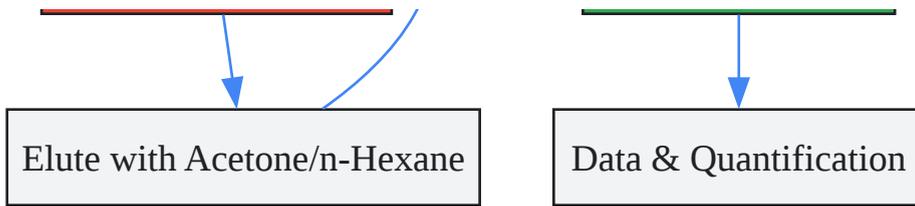
## Residue Analysis in Oriental Melon

This study determined **picoxystrobin** residues in oriental melon grown in plastic houses using Gas Chromatography with Electron Capture Detection (GC-ECD) and confirmed field-incurred residues with GC-Mass Spectrometry (GC-MS) [1].

- **Field Experiment:** Oriental melon was grown in two separate plastic houses. A commercial formulation of **picoxystrobin** (25% suspension concentrate) was sprayed at the manufacturer's recommended dose. Samples were collected at 0 (2 hours after application), 1, 2, 3, 5, 7, and 10 days post-application. [1]
- **Sample Preparation (Extraction):** A 20 g homogenized sample was placed in a bottle with 100 mL of acetonitrile and manually shaken. Then, 15 g of sodium chloride (NaCl) was added, and the mixture was mechanically shaken for 30 minutes and centrifuged. A 40 mL aliquot of the upper acetonitrile layer was evaporated to dryness. [1]
- **Sample Preparation (Cleanup):** The dried residue was dissolved in 6 mL of *n*-hexane and loaded onto a pre-conditioned Florisil Solid-Phase Extraction (SPE) cartridge. The cartridge was washed, and the analyte was eluted with a mixture of acetone and *n*-hexane. The eluate was evaporated to dryness and reconstituted in acetone for instrumental analysis. [1]
- **Instrumental Analysis:** Analysis was performed using GC- $\mu$ ECD. The GC was equipped with an Ultra 2 capillary column and a nitrogen carrier gas. The oven temperature program was: hold at 150°C for 1 minute, then ramp to 280°C at 15°C/minute and hold for 7 minutes. **Picoxystrobin** had a retention time of 7.7 minutes. [1]

The workflow for this analytical method is summarized in the following diagram:





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Diagram summarizing the analytical workflow for determining **picoxystrobin** residues in oriental melon.

## Residue Analysis in Peanut and Soil

This study employed a modernized "QuEChERS" method for sample preparation and used High-Performance Liquid Chromatography tandem Mass Spectrometry (HPLC-MS/MS) for determination, which is highly sensitive and selective. [2]

- **Field Experiment:** The dissipation and final residues of **picoxystrobin** were studied in peanuts and soil across three different provinces in China (Hebei, Hubei, and Shandong). [2]
- **Sample Preparation (QuEChERS Method):** The specific steps for the QuEChERS extraction and cleanup for this study were not detailed in the abstract. However, the QuEChERS method generally involves extracting a homogenized sample with acetonitrile, partitioning with salts (like magnesium sulfate and sodium chloride), and then a cleanup step using dispersive Solid-Phase Extraction (d-SPE). [2]
- **Instrumental Analysis:** The final extracts were analyzed using HPLC-MS/MS. This technique provides high sensitivity and is capable of confirming the identity of the pesticide residue based on its mass-to-charge ratio. [2]

## Key Context: Picoxystrobin Properties and Resistance

- **Fungicide Mobility:** **Picoxystrobin** is a **penetrant fungicide**, meaning it is absorbed by the plant. It is a strobilurin fungicide that exhibits both **vapour activity and xylem systemicity**, allowing for good redistribution and curative activity. [1] [3]
- **Resistance Risk:** Strobilurin fungicides (FRAC Group 11) have a **site-specific mode of action** and are considered to be at **high risk for resistance** development in fungal pathogens. This risk necessitates careful resistance management strategies when using this class of fungicides. [3]

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## References

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2. Dissipation and residues of picoxystrobin in peanut and ... [pubmed.ncbi.nlm.nih.gov]
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